

6-Hydroxyhexadecanoic Acid: Pharmacological Mechanism & Biological Function

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Compound of Interest

Compound Name: 6-Hydroxyhexadecanoic acid

CAS No.: 58763-57-8

Cat. No.: B1367024

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A Technical Guide for Drug Development & Lipidomics Part 1: Executive Summary & Chemical Identity

6-Hydroxyhexadecanoic acid (6-HPA) is a saturated hydroxy fatty acid (SHFA) that has recently emerged from lipidomics libraries as a bioactive lipid with potent antiproliferative properties. Unlike its terminal-hydroxyl isomer (**16-hydroxyhexadecanoic acid**), which serves primarily as a structural biopolymer in plant cuticles, 6-HPA functions as a signaling metabolite in mammalian systems.

Current research positions (S)-6-HPA as a lead compound for "lipid-drug" development, acting as a selective Histone Deacetylase (HDAC) Class I inhibitor and a suppressor of the STAT3 signaling pathway.

Chemical Profile

Property	Specification
IUPAC Name	6-Hydroxyhexadecanoic acid
Common Abbreviation	6-HPA / 6-SHPA
Molecular Formula	C ₁₆ H ₃₂ O ₃
Molecular Weight	272.42 g/mol
Chirality	(S)-enantiomer is the bioactive form; (R)-enantiomer is biologically weak/inactive.[1]
Physical State	White crystalline solid (m.p. 77–80 °C)
Solubility	Soluble in DMSO, Ethanol, Dichloromethane; Poorly soluble in water.

Part 2: Biological Activity & Mechanism of Action[2]

The biological utility of 6-HPA lies in its stereospecific interaction with nuclear chromatin remodeling enzymes.

Histone Deacetylase (HDAC) Inhibition

(S)-6-HPA functions as an endogenous-like inhibitor of HDACs, specifically targeting Class I HDACs.[1][2][3]

- Mechanism: The hydroxyl group at the C6 position, combined with the lipophilic tail, likely mimics the substrate binding pocket of HDACs or interacts with the zinc-binding domain, preventing the deacetylation of lysine residues on histone tails.
- Readout: Treatment of cancer cells (e.g., A549 lung carcinoma) with 6-HPA results in the hyperacetylation of Histone 3 (H3).[1]
- Consequence: Hyperacetylation relaxes chromatin structure, reactivating silenced tumor suppressor genes and triggering cell cycle arrest.

STAT3 Pathway Suppression

Signal Transducer and Activator of Transcription 3 (STAT3) is a critical oncogene often constitutively activated in cancer.

- **Activity:** 6-HPA significantly downregulates the expression of STAT3.
- **Synergy:** The dual action of HDAC inhibition and STAT3 suppression creates a multi-pronged attack on tumor cell proliferation, a rare trait for a simple lipid molecule.

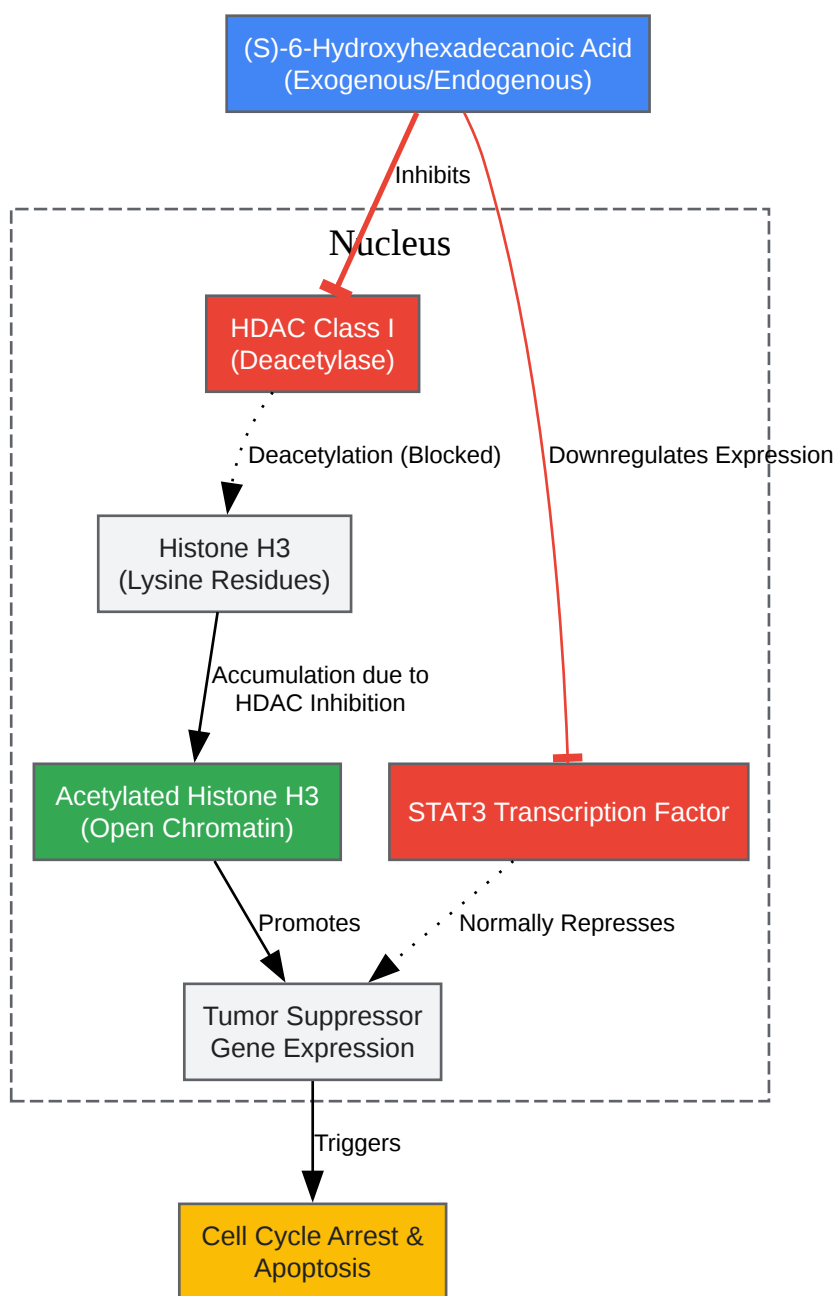
Antiproliferative Potency (In Vitro)

The following table summarizes the inhibitory concentration (IC50) of (S)-6-HPA compared to other hydroxy fatty acids.

Compound	Cell Line	IC50 (μM)	Activity Level
(S)-6-HPA	A549 (Lung Cancer)	35 ± 2	Potent
(S)-6-HPA	SF268 (CNS Cancer)	63 ± 4	Moderate
(R)-6-HPA	A549	>100	Inactive
16-HPA (Cutin monomer)	A549	>100	Inactive
Palmitic Acid (C16: [3]0)	A549	>100	Non-selective toxicity only

Part 3: Visualization of Signaling Pathways

The following diagram illustrates the dual mechanism of action of (S)-6-HPA within a tumor cell.



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Caption: Mechanism of Action: (S)-6-HPA inhibits HDAC Class I enzymes and suppresses STAT3, leading to histone hyperacetylation and reactivation of tumor suppressor pathways.

Part 4: Experimental Protocols

Protocol A: Synthesis of (S)-6-Hydroxyhexadecanoic Acid

Note: Direct isolation from natural sources is low-yield. Asymmetric synthesis is required for pharmacological grade material.

Reagents: Decanal, (S)-(-)-Propylene oxide (chiral precursor), Grignard reagents, Organocatalysts.

- Epoxide Opening: React chiral terminal epoxide with the appropriate alkyl Grignard reagent to establish the C6 chiral center.
- Chain Elongation: Use cross-metathesis or Wittig reaction to extend the carbon chain to C16.
- Oxidation: Oxidize the terminal position to a carboxylic acid using Jones reagent or TEMPO oxidation.
- Purification: Purify via flash column chromatography (Hexane/Ethyl Acetate gradient).
- Validation: Confirm structure via ^1H -NMR and chiral HPLC to ensure >98% enantiomeric excess (ee).

Protocol B: In Vitro Histone Acetylation Assay

Objective: Verify HDAC inhibitory activity in cell culture.

- Cell Seeding: Seed A549 cells at
cells/well in a 6-well plate. Incubate for 24 hours.
- Treatment:
 - Control: Vehicle (DMSO 0.1%).
 - Experimental: (S)-6-HPA (35 μM and 70 μM).
 - Positive Control: SAHA (Vorinostat) 1 μM .
- Incubation: Incubate for 24 hours at 37°C, 5% CO_2 .

- Lysis: Wash cells with ice-cold PBS. Lyse using RIPA buffer containing protease/phosphatase inhibitors.
- Western Blot:
 - Load 20 µg protein per lane on 12% SDS-PAGE.
 - Transfer to PVDF membrane.
 - Primary Antibodies: Anti-Acetyl-Histone H3 (Lys9/Lys14) [1:1000]; Anti-Total H3 [1:2000]; Anti-STAT3 [1:1000].
 - Detection: Chemiluminescence.
- Data Analysis: Densitometry should show increased Acetyl-H3 band intensity in 6-HPA treated samples relative to control.

Part 5: Future Directions & Clinical Relevance

- Metabolomic Biomarker: 6-HPA has been identified in specific metabolomic profiles (e.g., Taihe silky fowl muscle), suggesting it may be a bioactive nutrient derived from specific diets or microbial metabolism.
- Lipid-Drug Conjugates: Due to its fatty acid structure, 6-HPA can be esterified to nucleoside drugs (e.g., Gemcitabine) to enhance membrane permeability and provide synergistic HDAC inhibition upon intracellular hydrolysis.
- Dermatological Applications: Given the role of hydroxy fatty acids in skin barrier function and the antimicrobial properties of similar isomers (e.g., cis-6-hexadecenoic acid), 6-HPA should be screened for topical efficacy in hyperproliferative skin disorders (e.g., psoriasis).

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